

# Reconstitution Protocol for Lyophilized SHR-1819: An Application Note for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CDD-1819

Cat. No.: B12383230

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## Introduction

SHR-1819 is a humanized monoclonal antibody that targets the alpha subunit of the interleukin-4 receptor (IL-4R $\alpha$ ). By blocking IL-4R $\alpha$ , SHR-1819 inhibits the signaling of both IL-4 and IL-13, key cytokines implicated in type 2 inflammatory diseases. This antibody is under investigation for the treatment of conditions such as atopic dermatitis and asthma.<sup>[1][2][3]</sup> Provided as a lyophilized powder, SHR-1819 requires careful reconstitution to ensure its stability, efficacy, and safety in preclinical research and drug development settings.

This document provides a detailed protocol for the reconstitution, handling, and storage of lyophilized SHR-1819. The procedures outlined below are based on general best practices for reconstituting therapeutic monoclonal antibodies and are intended to guide researchers, scientists, and drug development professionals.

## Materials and Equipment

### Materials

- Vial of lyophilized SHR-1819
- Sterile Water for Injection (SWFI)
- 5% Dextrose Injection (D5W) or 0.9% Sodium Chloride Injection (Normal Saline)

- Sterile, single-use syringes (various sizes)
- Sterile needles
- Alcohol wipes (70% isopropyl alcohol)
- Sterile, low-protein-binding storage tubes (e.g., polypropylene)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

## Equipment

- Laminar flow hood or biological safety cabinet
- Calibrated pipettes
- Vortex mixer (optional)
- Centrifuge for vials (optional)
- Refrigerator (2-8°C)
- Freezer (-20°C to -80°C, non-frost-free)[4]

## Reconstitution Protocol

This protocol is based on a hypothetical presentation of 150 mg of lyophilized SHR-1819 powder in a single-use vial. Adjust volumes accordingly for different vial presentations.

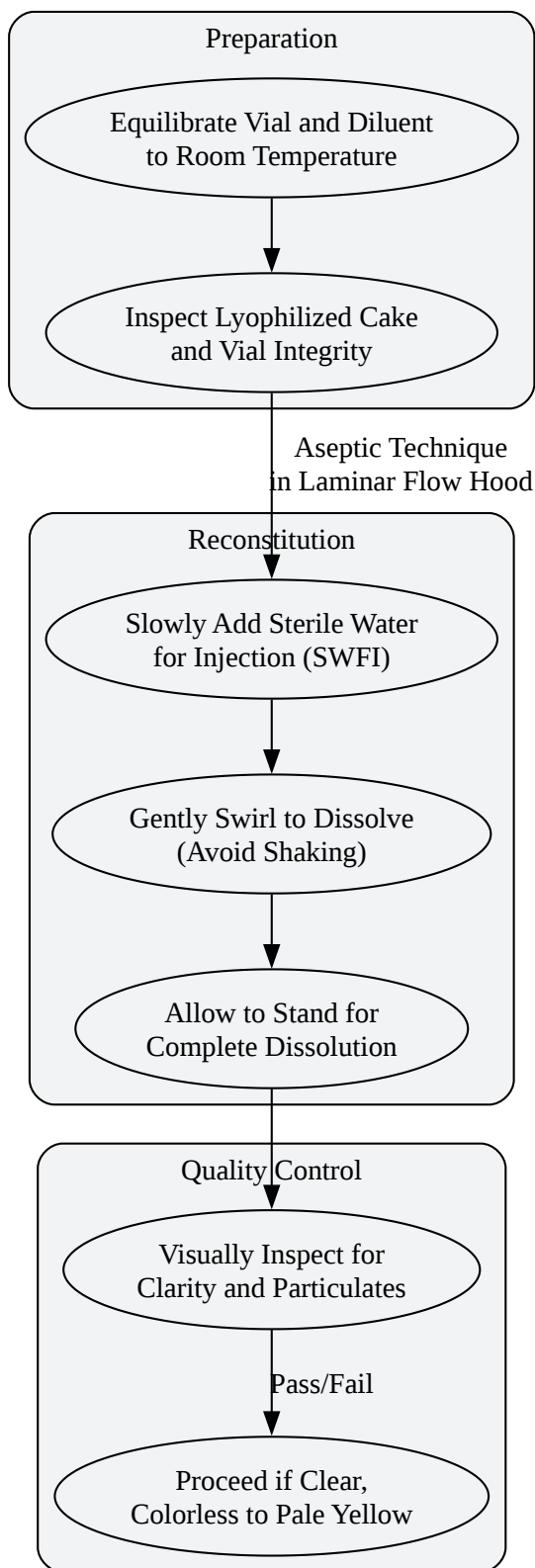
### Step 1: Preparation

- Ensure all materials are sterile and readily accessible.
- Perform all reconstitution steps in a laminar flow hood or biological safety cabinet to maintain sterility.
- Allow the vial of lyophilized SHR-1819 and the chosen diluent to equilibrate to room temperature for approximately 15-30 minutes before reconstitution.

- Inspect the vial of lyophilized SHR-1819 to ensure the cake is intact and there are no signs of damage to the vial or stopper.

## Step 2: Reconstitution Procedure

- Remove the plastic cap from the SHR-1819 vial and wipe the rubber stopper with a 70% isopropyl alcohol wipe.
- Using a sterile syringe and needle, slowly inject the appropriate volume of Sterile Water for Injection (SWFI) onto the inside wall of the vial to avoid foaming. For a target concentration of 100 mg/mL, add 1.5 mL of SWFI to the 150 mg vial.
- Gently swirl the vial to dissolve the lyophilized powder. Avoid vigorous shaking or vortexing, as this can cause protein denaturation and foaming.<sup>[3]</sup>
- Allow the vial to sit at room temperature for a few minutes to ensure complete dissolution. If complete dissolution is not achieved with gentle swirling, the vial may be gently rolled between the palms.
- Once reconstituted, the solution should be clear to slightly opalescent, colorless to pale yellow, and essentially free of visible particles.<sup>[5]</sup>



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## Step 3: Dilution for Administration (If Required)

For preclinical studies, SHR-1819 was administered via subcutaneous injection, with the vehicle being a 5% glucose injection.[1] Therefore, further dilution may be necessary to achieve the final desired concentration for injection.

- Based on the desired final concentration and volume, calculate the required volume of the reconstituted SHR-1819 solution and the diluent (e.g., 5% Dextrose or 0.9% Normal Saline).
- Withdraw the calculated volume of reconstituted SHR-1819 from the vial using a sterile syringe.
- Slowly add the SHR-1819 solution to the appropriate volume of the chosen diluent.
- Gently invert the container to mix. Do not shake.

## Quantitative Data Summary

The following tables provide examples of reconstitution and dilution calculations.

Table 1: Reconstitution of Lyophilized SHR-1819

Parameter	Value
Mass of Lyophilized Powder	150 mg/vial
Reconstitution Diluent	Sterile Water for Injection (SWFI)
Volume of SWFI to Add	1.5 mL
Final Concentration	100 mg/mL

Table 2: Example Dilution for a 10 mg/kg Dose in a 20g Mouse

Parameter	Value
Animal Weight	20 g (0.02 kg)
Dose	10 mg/kg
Total Dose Required	0.2 mg
Reconstituted SHR-1819 Concentration	100 mg/mL
Volume of Reconstituted SHR-1819	2 µL
Final Injection Volume (Example)	100 µL
Diluent	5% Dextrose Injection
Volume of Diluent Required	98 µL
Final Concentration for Injection	2 mg/mL

## Quality Control

A visual inspection of the reconstituted product is crucial to ensure its quality and safety.[\[5\]](#)[\[6\]](#)

- **Appearance:** The reconstituted solution should be clear to slightly opalescent and colorless to pale yellow.
- **Particulates:** The solution must be essentially free of visible particles. Inspect the vial against a light and dark background to aid in the detection of any foreign matter.[\[5\]](#)
- **Integrity:** If the lyophilized cake appears melted or discolored before reconstitution, do not use the product.

## Storage and Stability

Proper storage of both lyophilized and reconstituted SHR-1819 is critical to maintain its stability and biological activity.

Table 3: Storage Conditions

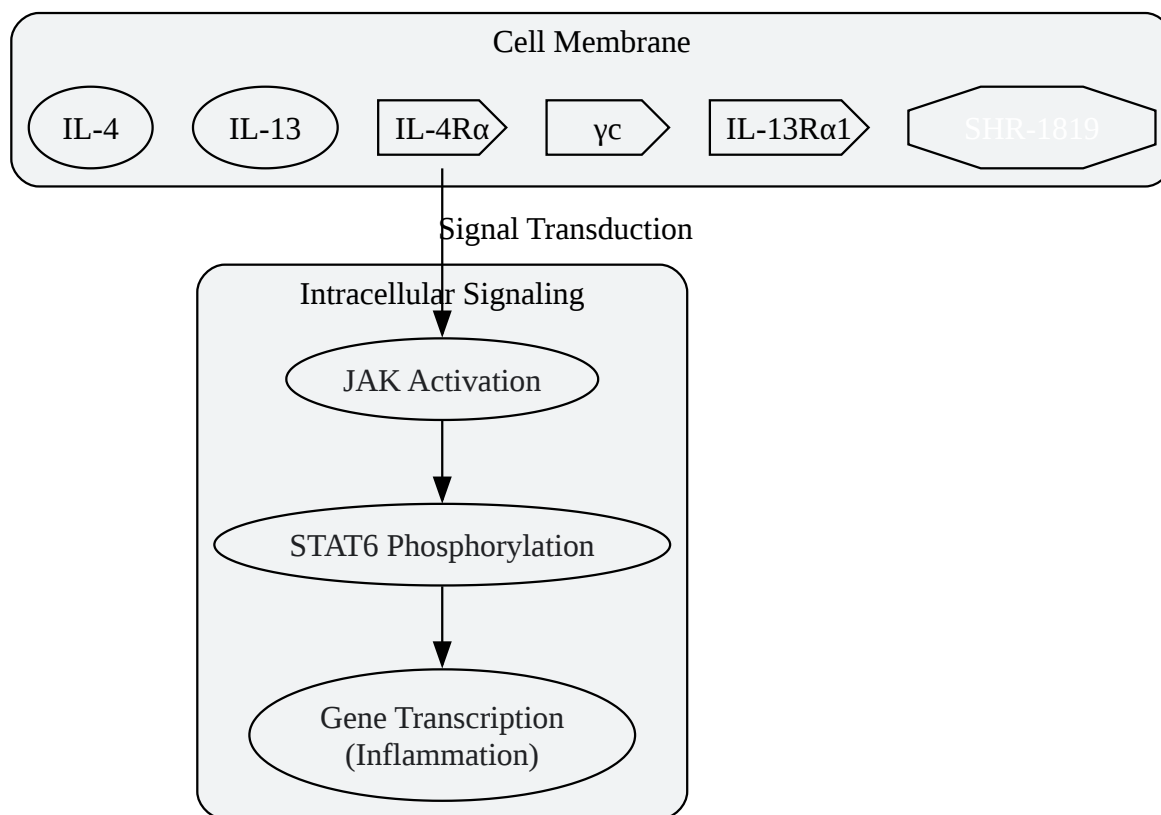
Form	Storage Temperature	Duration
Lyophilized Powder	2-8°C	Refer to manufacturer's expiration date
Reconstituted Solution	2-8°C	Up to 24 hours
Reconstituted Solution	-20°C to -80°C (in aliquots)	Up to 3 months (avoid freeze-thaw cycles)[7]

#### Important Considerations:

- Do not freeze lyophilized powder.
- For long-term storage of the reconstituted antibody, it is recommended to aliquot the solution into single-use, low-protein-binding tubes to avoid repeated freeze-thaw cycles.[4][7]
- Use of frost-free freezers is not recommended as the temperature fluctuations can degrade the antibody.[4][8]

## Signaling Pathway of SHR-1819

SHR-1819 exerts its therapeutic effect by inhibiting the signaling of IL-4 and IL-13, which share a common receptor subunit, IL-4R $\alpha$ . This inhibition prevents the activation of the JAK-STAT signaling pathway, a critical cascade in the inflammatory response of type 2 diseases.



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## Conclusion

The proper reconstitution of lyophilized SHR-1819 is a fundamental step for ensuring the reliability and reproducibility of experimental results. By following this detailed protocol, researchers can prepare SHR-1819 solutions that are suitable for in vitro and in vivo studies, contributing to the further understanding and development of this promising therapeutic antibody. Adherence to aseptic techniques, careful handling to prevent protein denaturation, and appropriate storage are paramount for maintaining the integrity of the product.

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Address: 3281 E Guasti Rd

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